

trimyristin acetylcholinesterase inhibition

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Compound Focus: Trimyristin

CAS No.: 555-45-3

Cat. No.: S545909

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The Experimental Role of Trimyristin

The search results indicate that **trimyristin** is used in research in the following ways:

- **As a Native Substrate:** One key study used **trimyristin**, a triglyceride, to create a native substrate surface for observing the activity of a lipase enzyme (from *Thermomyces lanuginosus*) at the single-molecule level. In this context, **trimyristin** is the substance being broken down by the enzyme, not an inhibitor of AChE [1].
- **As a Neuroprotective Agent:** Another study isolated **trimyristin** from nutmeg (*Myristica fragrans*) and investigated its neuroprotective effects in rats with induced neurotoxicity. The study reported that **trimyristin** treatment "upregulated Acetylcholinesterase concentrations," which suggests it increased AChE levels rather than inhibiting the enzyme [2].

Summary of Experimental Data

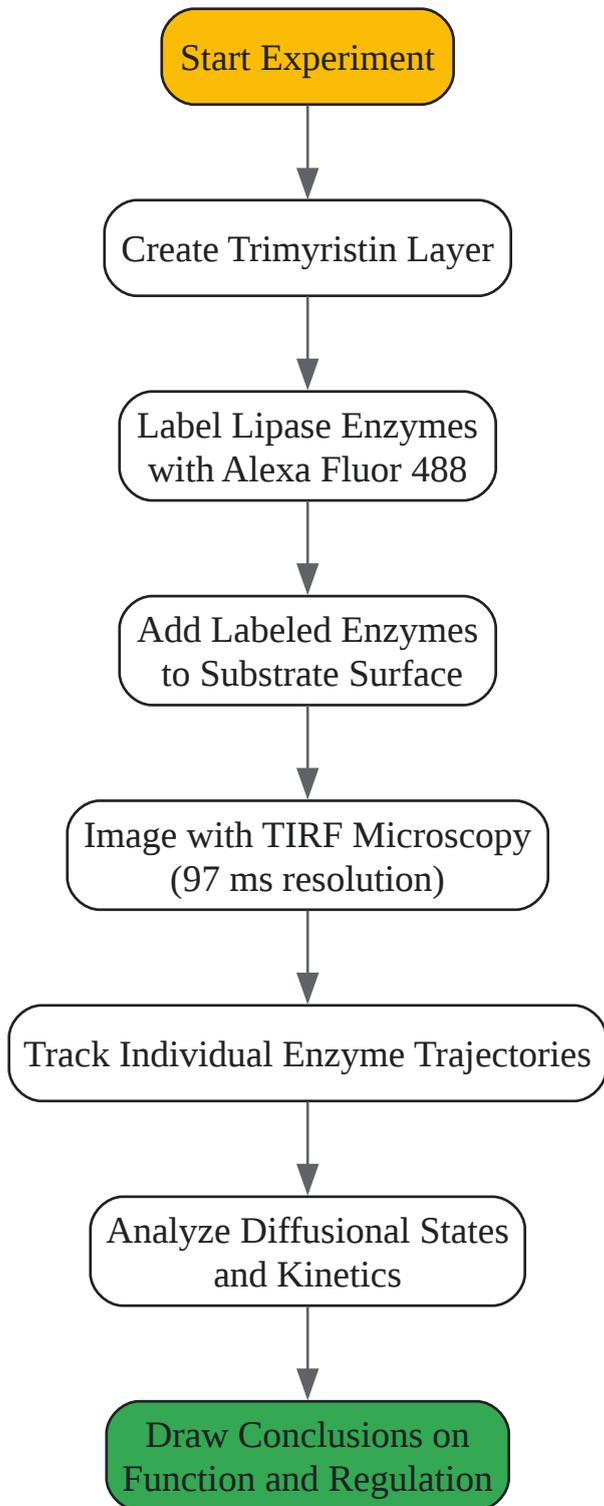
The table below summarizes the available experimental data involving **trimyristin**:

Experimental Context	Reported Finding Related to AChE	Citation
As a substrate for lipase enzyme activity on a surface	Not an AChE inhibitor; used as a lipid substrate for a different enzyme system [1].	

Experimental Context	Reported Finding Related to AChE	Citation
Neuroprotection study in a rat model	"Upregulated Acetylcholinesterase concentrations" in the brain [2].	

Detailed Experimental Protocol

For the single-molecule study using **trimyristin** as a substrate [1], the core methodology is outlined below. This workflow visualizes the key steps researchers used to study enzyme behavior on the **trimyristin** surface:



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Key Experimental Steps [1]:

- **Substrate Surface Preparation:** A thin layer of **trimyristin** substrate was created.

- **Enzyme Labeling:** The lipase enzyme (TLL) was specifically labeled at a single cysteine residue (D137C) with a fluorescent dye (Alexa Fluor 488-maleimide), achieving high labeling efficiency (83-86%).
- **Data Acquisition:** Labeled enzymes were introduced to the **trimyrustin** surface and imaged using **Total Internal Reflection Fluorescence (TIRF) microscopy** with a high temporal resolution of 97 milliseconds.
- **Data Analysis:** Thousands of individual enzyme trajectories were recorded and analyzed using **Hidden Markov Model (HMM) analysis** to quantify the enzymes' diffusional states, their abundance, and the microscopic transition rates between these states.

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References

1. Direct observation of *Thermomyces lanuginosus* lipase ... [nature.com]
2. Extraction, isolation and evaluation of anti-toxic principles ... [academia.edu]

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